

AZD7507: An In-Depth Technical Guide to In Vitro Cellular Activity

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Compound of Interest

Compound Name: AZD7507
CAS No.: 1041852-85-0
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro cellular activity of **AZD7507**, a potent and highly selective ATP-competitive inhibitor of the Colony-Stimulating Factor 1 Receptor (CSF1R). The data and methodologies presented are collated from preclinical studies to serve as a valuable resource for researchers in oncology and drug development.

Core Mechanism of Action

AZD7507 functions as a selective inhibitor of CSF1R, a receptor tyrosine kinase crucial for the differentiation, proliferation, and survival of macrophages.^[1] By targeting CSF1R, **AZD7507** aims to modulate the tumor microenvironment, which is often rich in tumor-associated macrophages (TAMs) that can promote cancer progression.^{[1][2]} Preclinical studies have demonstrated its potential in treating cancers where TAMs play a significant role, such as pancreatic ductal adenocarcinoma (PDAC).^{[2][3]}

Quantitative In Vitro Activity

The following tables summarize the key quantitative data on the in vitro cellular activity of **AZD7507**.

Table 1: Inhibition of CSF1R Signaling in Bone Marrow-Derived Macrophages (BMDMs)

Parameter	Cell Type	Treatment Conditions	Result	Reference
pCSF1R (Tyr697 & Tyr807)	BMDMs	CSF1 stimulation with varying AZD7507 concentrations	Inhibition of CSF1-induced phosphorylation	[4]
pERK1/2 (Thr202/Tyr204)	BMDMs	CSF1 stimulation with varying AZD7507 concentrations	Blockade of downstream ERK activation	[4]

Table 2: Effects on Cell Viability and Apoptosis

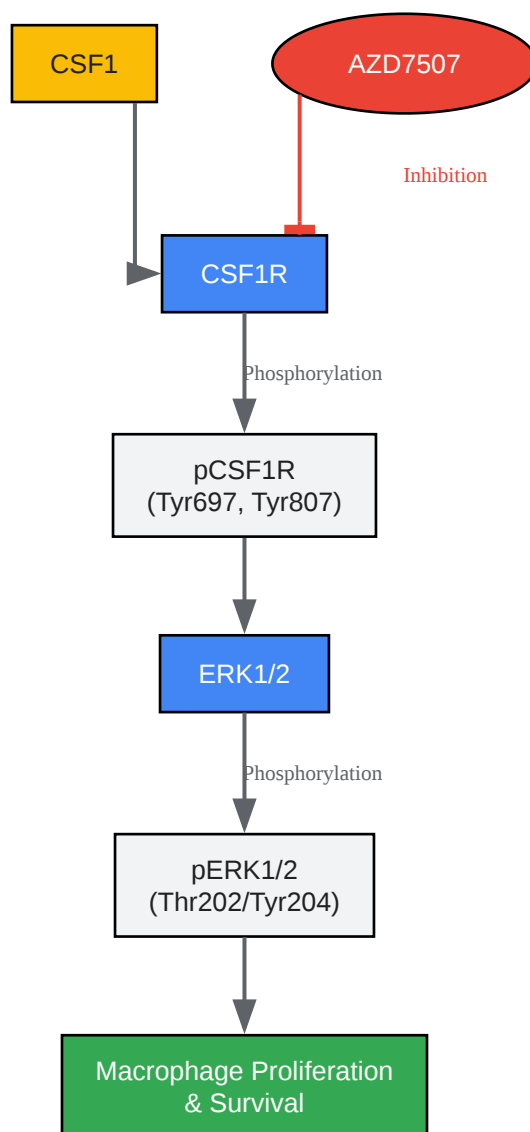
Assay	Cell Type	Treatment Duration	Key Findings	Reference
Cell Growth (WST-1 Assay)	CSF1-stimulated bone marrow cells	3 and 7 days	Dose-dependent decrease in cell viability	[4]
Apoptosis (Annexin V Staining)	CSF1R-positive BMDMs	7 days	Induction of apoptosis	[4]
Cell Proliferation	Murine PDAC cells (CSF1R negative)	Not specified	No effect on proliferation	[4]

Table 3: Off-Target Activity

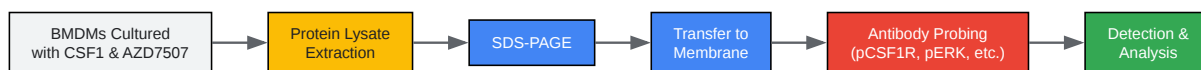
Assay	Target	IC50	Reference
Canine L-type voltage-gated calcium channel assay	L-type voltage-gated calcium channel	> 20 μ M	[1]

Signaling Pathway and Experimental Workflows

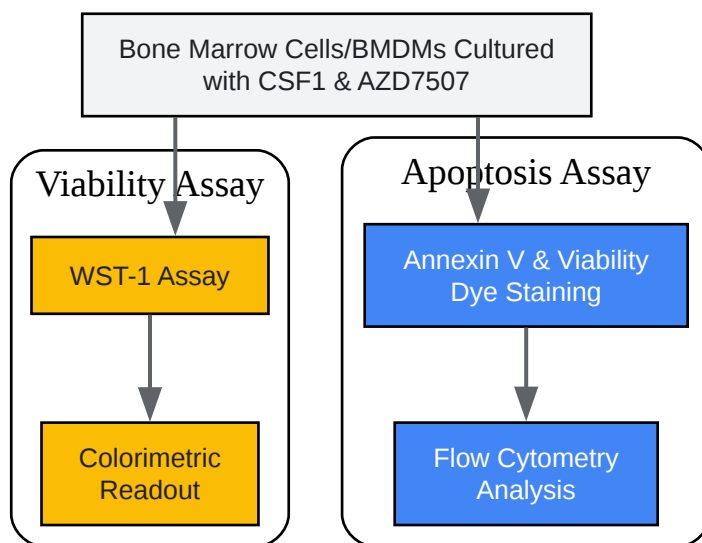
To visually represent the mechanism of action and experimental procedures, the following diagrams have been generated using the DOT language.



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Figure 1: AZD7507 Inhibition of the CSF1R Signaling Pathway.

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Figure 2: Experimental Workflow for Western Blot Analysis.

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Figure 3: Workflow for Cell Viability and Apoptosis Assays.

Detailed Experimental Protocols

Western Blotting for CSF1R and ERK Phosphorylation

- **Cell Culture and Treatment:** Bone marrow-derived macrophages (BMDMs) were cultured in the presence of either media alone or CSF1.[4] Varying concentrations of **AZD7507** were added to the CSF1-stimulated cells.[4]
- **Protein Extraction:** Following treatment, protein lysates were extracted from the BMDMs.[4]
- **Electrophoresis and Transfer:** The protein lysates were subjected to sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) to separate proteins by size. The separated proteins were then transferred to a membrane.

- Immunoblotting: The membrane was probed with primary antibodies specific for phosphorylated CSF1R (pCSF1R at Tyr697 and Tyr807), total CSF1R, phosphorylated ERK1/2 (pERK1/2 at Thr202/Tyr204), total ERK1/2, and β -actin (as a loading control).[4]
- Detection and Analysis: Following incubation with appropriate secondary antibodies, the protein bands were visualized and quantified to determine the effect of **AZD7507** on CSF1R and ERK1/2 phosphorylation.[4]

WST-1 Cell Growth Assay

- Cell Culture: Bone marrow cells were cultured in the presence of CSF1.[4]
- Treatment: The cells were treated with a range of **AZD7507** concentrations for 3 and 7 days.[4]
- Assay Procedure: The WST-1 colorimetric assay was used to assess cell growth. This assay measures the metabolic activity of viable cells.
- Data Analysis: The percentage viability of the treated cells was calculated relative to untreated controls.[4] Data were represented as the mean $\pm$ standard error of the mean (SEM) from at least three independent experiments.[4]

Annexin V Apoptosis Assay

- Cell Culture and Treatment: CSF1R-positive BMDMs were cultured for 7 days in the presence of CSF1 and varying concentrations of **AZD7507**. [4]
- Staining: The cells were stained with Annexin V and a membrane viability dye (FVD).[4] Annexin V binds to phosphatidylserine, which is exposed on the outer leaflet of the plasma membrane during early apoptosis. The viability dye distinguishes between live, apoptotic, and necrotic cells.
- Flow Cytometry: The stained cells were analyzed by flow cytometry to quantify the percentage of necrotic (Annexin V+, FVD+, CSF1R+) cells.[4]

Summary of In Vitro Effects

The in vitro studies of **AZD7507** demonstrate its potent and selective inhibition of CSF1R kinase activity.[4] This inhibition leads to a blockade of downstream signaling through the ERK pathway.[4] Consequently, **AZD7507** induces apoptosis in CSF1R-positive cells, such as bone marrow-derived macrophages, while having no direct effect on the proliferation of cancer cells that lack CSF1R expression.[4] These findings highlight the targeted mechanism of **AZD7507** and its potential for modulating the tumor microenvironment by depleting TAMs. Furthermore, **AZD7507** exhibits a favorable off-target profile, with significantly reduced activity against other kinases and ion channels compared to earlier generation CSF1R inhibitors.[1][5]

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References

- 1. | BioWorld [bioworld.com]
- 2. CSF1R+ Macrophages Sustain Pancreatic Tumor Growth through T Cell Suppression and Maintenance of Key Gene Programs that Define the Squamous Subtype - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Mitigation of cardiovascular toxicity in a series of CSF-1R inhibitors, and the identification of AZD7507 - PubMed [pubmed.ncbi.nlm.nih.gov]
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